

# Chemical and physical properties of Remdesivir-d4

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Remdesivir-d4*

Cat. No.: *B15126497*

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An In-depth Technical Guide on the Core Chemical and Physical Properties of **Remdesivir-d4**

## Introduction

**Remdesivir-d4** is the deuterated form of Remdesivir, a broad-spectrum antiviral medication.<sup>[1]</sup> It is intended for use as an internal standard for the quantification of Remdesivir in biological samples by techniques such as gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS).<sup>[2]</sup> The incorporation of deuterium atoms increases the molecular weight of the compound, allowing for its differentiation from the non-deuterated form in mass spectrometry analysis, which is crucial for accurate quantification in pharmacokinetic and metabolic studies.<sup>[3]</sup> Like its non-deuterated counterpart, **Remdesivir-d4** is a prodrug that, upon entering cells, is metabolized into its active nucleoside triphosphate form.<sup>[2][4]</sup>

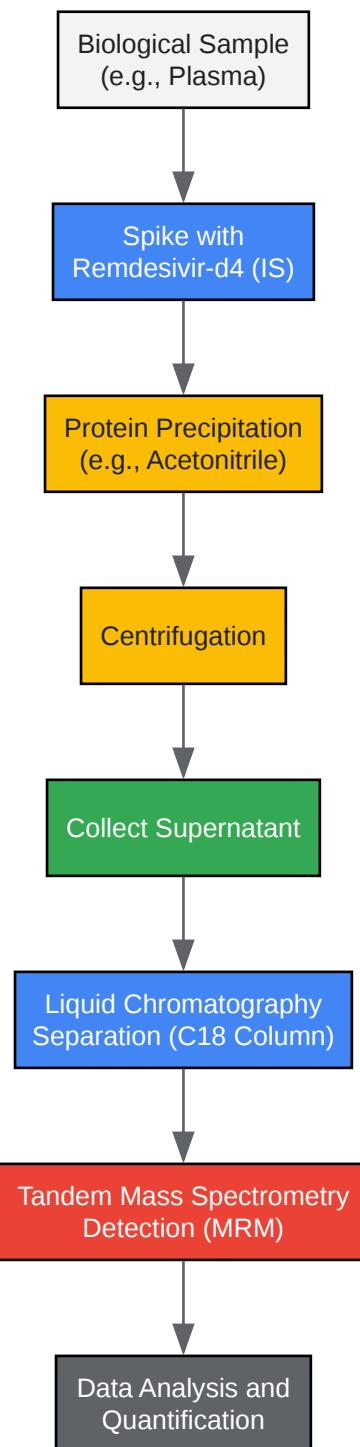
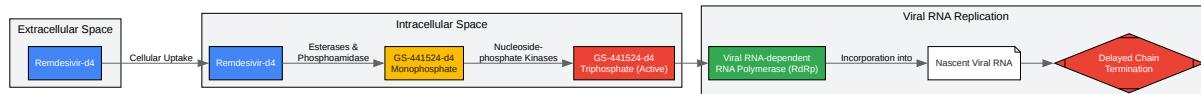
## Chemical and Physical Properties

The fundamental chemical and physical characteristics of **Remdesivir-d4** are summarized in the table below. This data is essential for researchers in designing experiments, preparing solutions, and interpreting analytical results.

Property	Value	Reference
Molecular Formula	C <sub>27</sub> H <sub>31</sub> D <sub>4</sub> N <sub>6</sub> O <sub>8</sub> P	[1][2]
Molecular Weight	606.6 g/mol	[1][2][5]
CAS Number	2738376-82-2	[2]
Physical Form	Solid	[2]
Purity	≥99% deuterated forms (d <sub>1</sub> -d <sub>4</sub> )	[2]
Solubility	Soluble in DMF, DMSO, and Methanol.	[2]
Storage Temperature	-20°C	[2]
Stability	≥ 4 years at -20°C	[2]

## Mechanism of Action

Remdesivir is a prodrug that delivers a nucleoside analog to host cells.[6] Once inside the cell, it undergoes a series of metabolic steps to be converted into its active triphosphate form, GS-443902.[4][7][8] This active metabolite mimics the natural adenosine triphosphate (ATP) and is incorporated into the nascent viral RNA chain by the viral RNA-dependent RNA polymerase (RdRp).[9][10] The incorporation of the Remdesivir metabolite leads to delayed chain termination, thereby inhibiting viral replication.[7][11]



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## References

- 1. NB-64-93012-5mg | Remdesivir-d4 Neobiotech [neo-biotech.com]
- 2. caymanchem.com [caymanchem.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. caymanchem.com [caymanchem.com]
- 5. Remdesivir-d4 | TargetMol [targetmol.com]
- 6. Remdesivir - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 7. Remdesivir - Wikipedia [en.wikipedia.org]
- 8. go.drugbank.com [go.drugbank.com]
- 9. Remdesivir | Johns Hopkins ABX Guide [hopkinsguides.com]
- 10. Remdesivir | C27H35N6O8P | CID 121304016 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. drugtargetreview.com [drugtargetreview.com]
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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)